

An In-depth Technical Guide to the Chemical Structure of Ethylammonium Sulfate

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Compound of Interest

Compound Name: Ethyl-ammonium sulfate

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Abstract

Ethylammonium sulfate, an organic salt with the chemical formula $(C_2H_5NH_3)_2SO_4$, is a compound of interest in various chemical and materials science applications. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, and synthesis. While detailed crystallographic data from single-crystal X-ray diffraction for ethylammonium sulfate is not readily available in the published literature, this document compiles known information, draws parallels from analogous structures, and presents spectroscopic data to elucidate its structural characteristics. A detailed experimental protocol for its laboratory synthesis is also provided, alongside a summary of its key quantitative data.

Introduction

Ethylammonium sulfate is an ionic compound formed from the protonation of ethylamine by sulfuric acid. It consists of two ethylammonium cations ($C_2H_5NH_3^+$) and one sulfate anion (SO_4^{2-}). The study of alkylammonium sulfates is crucial for understanding intermolecular interactions, particularly hydrogen bonding, and for the development of novel materials, including ionic liquids and ferroelectrics. This guide aims to consolidate the available technical information on the chemical structure of ethylammonium sulfate to support research and development activities.

Chemical Structure and Properties

The chemical structure of ethylammonium sulfate is defined by the ionic bond between the ethylammonium cations and the sulfate anion.

2.1. Ionic Composition and Bonding

The compound consists of two positively charged ethylammonium ions and one negatively charged sulfate ion. The positive charge on the ethylammonium cation is localized on the ammonium group (-NH_3^+), which is formed by the protonation of the amino group of ethylamine. The sulfate anion is a tetrahedral polyatomic ion with a central sulfur atom double-bonded to two oxygen atoms and single-bonded to two oxygen atoms, which carry the negative charges. The primary forces holding the crystal lattice together are the electrostatic attractions between the oppositely charged ions and a network of hydrogen bonds.

2.2. Molecular Formula and Weight

The key properties of ethylammonium sulfate are summarized in the table below.

Property	Value
Molecular Formula	$\text{C}_4\text{H}_{16}\text{N}_2\text{O}_4\text{S}$
IUPAC Name	ethylazanium;sulfate
Molecular Weight	188.25 g/mol
Canonical SMILES	<chem>CC[NH3+].CC[NH3+].[O-]S(=O)(=O)[O-]</chem>
InChI Key	ZGARNLJTTXHQGS-UHFFFAOYSA-N

Data sourced from PubChem CID 9834157[1]

2.3. Predicted Crystal Structure

In the absence of specific experimental crystallographic data for ethylammonium sulfate, its crystal structure can be inferred from related compounds like methylammonium sulfate and other alkylammonium salts. It is anticipated that the crystal lattice is stabilized by a three-dimensional network of $\text{N-H}\cdots\text{O}$ hydrogen bonds between the ammonium protons of the

ethylammonium cations and the oxygen atoms of the sulfate anions. The ethyl groups (C_2H_5) would likely influence the packing arrangement and may exhibit rotational disorder depending on the temperature. The sulfate anion is expected to maintain its tetrahedral geometry.

Experimental Data

3.1. Spectroscopic Analysis

Spectroscopic methods provide valuable insights into the chemical structure of ethylammonium sulfate.

3.1.1. ^1H NMR Spectroscopy

The proton NMR spectrum of ethylammonium sulfate would be expected to show signals corresponding to the protons of the ethyl group and the ammonium group. The ethyl group will exhibit a triplet for the methyl ($-\text{CH}_3$) protons and a quartet for the methylene ($-\text{CH}_2$) protons due to spin-spin coupling. The ammonium ($-\text{NH}_3^+$) protons would likely appear as a broad singlet, with its chemical shift being dependent on the solvent and concentration.

3.1.2. FTIR Spectroscopy

The Fourier-transform infrared (FTIR) spectrum provides information about the vibrational modes of the functional groups present in ethylammonium sulfate. Key expected absorption bands include:

- N-H stretching: A broad band in the region of $3100\text{--}3300\text{ cm}^{-1}$ corresponding to the stretching vibrations of the N-H bonds in the ammonium group.
- C-H stretching: Bands in the region of $2800\text{--}3000\text{ cm}^{-1}$ due to the symmetric and asymmetric stretching of the C-H bonds in the ethyl group.
- N-H bending: An absorption band around $1500\text{--}1600\text{ cm}^{-1}$ attributed to the bending vibration of the N-H bonds.
- S-O stretching: Strong absorption bands characteristic of the sulfate anion, typically observed around 1100 cm^{-1} (asymmetric stretch) and 620 cm^{-1} (symmetric stretch).

Experimental Protocols

4.1. Laboratory Synthesis of Ethylammonium Sulfate

The following protocol describes a standard laboratory procedure for the synthesis of ethylammonium sulfate from ethylamine and sulfuric acid.

Materials:

- Ethylamine ($\text{C}_2\text{H}_5\text{NH}_2$) solution (e.g., 70% in water)
- Sulfuric acid (H_2SO_4), dilute (e.g., 2 M)
- Deionized water
- Ethanol
- Ice bath
- Magnetic stirrer and stir bar
- Burette
- Beaker or Erlenmeyer flask
- pH indicator or pH meter
- Rotary evaporator or heating mantle with a distillation setup
- Büchner funnel and filter paper

Procedure:

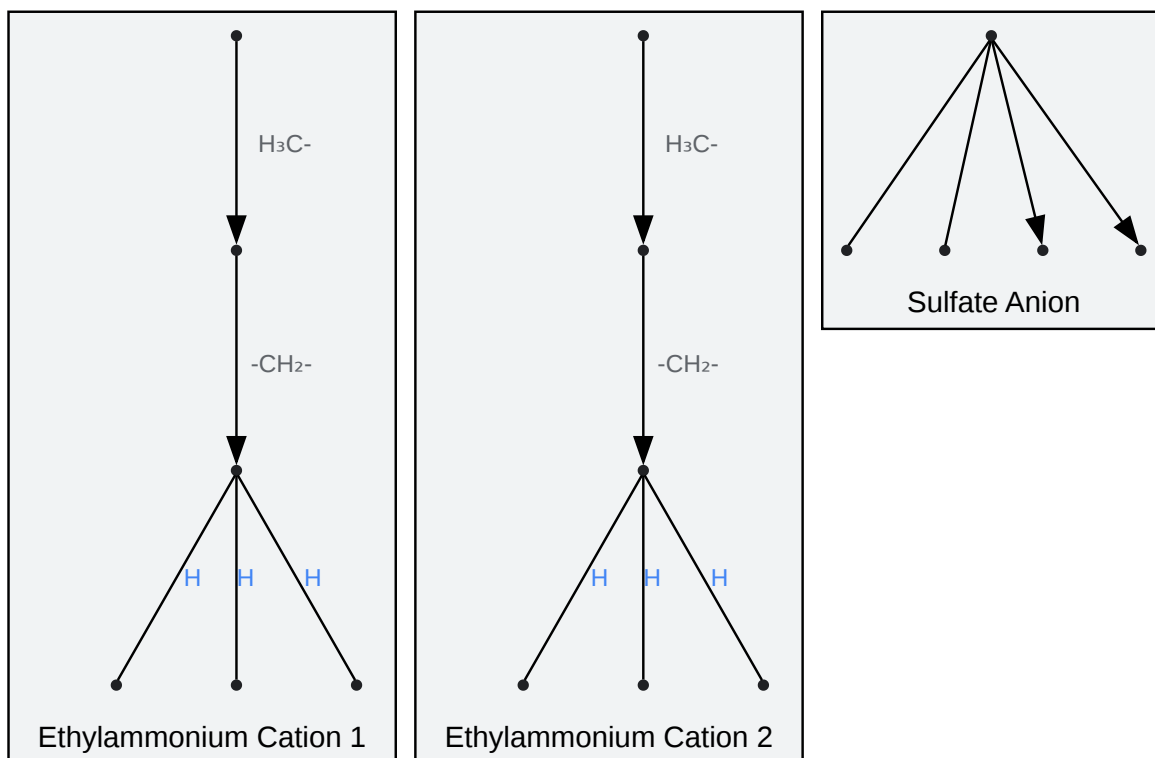
- In a beaker, dilute a known amount of ethylamine solution with deionized water. Place the beaker in an ice bath on a magnetic stirrer and begin stirring.
- Slowly add dilute sulfuric acid from a burette to the stirred ethylamine solution. The reaction is exothermic, and the temperature should be monitored and maintained below 25°C using the ice bath.

- Monitor the pH of the solution continuously. Continue adding sulfuric acid until the solution is neutralized (pH \approx 7).
- Once neutralized, remove the solution from the ice bath and transfer it to a round-bottom flask.
- Concentrate the solution by removing the solvent (water) using a rotary evaporator or by gentle heating.
- To induce crystallization, cool the concentrated solution in an ice bath. If crystals do not form readily, scratching the inside of the flask with a glass rod may help.
- Once a significant amount of crystals has formed, collect them by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold ethanol to remove any remaining impurities.
- Dry the crystals under vacuum or in a desiccator to obtain pure ethylammonium sulfate.

Chemical Equation: $2 \text{C}_2\text{H}_5\text{NH}_2(\text{aq}) + \text{H}_2\text{SO}_4(\text{aq}) \rightarrow (\text{C}_2\text{H}_5\text{NH}_3)_2\text{SO}_4(\text{aq})$

Visualizations

5.1. Ionic Structure Diagram

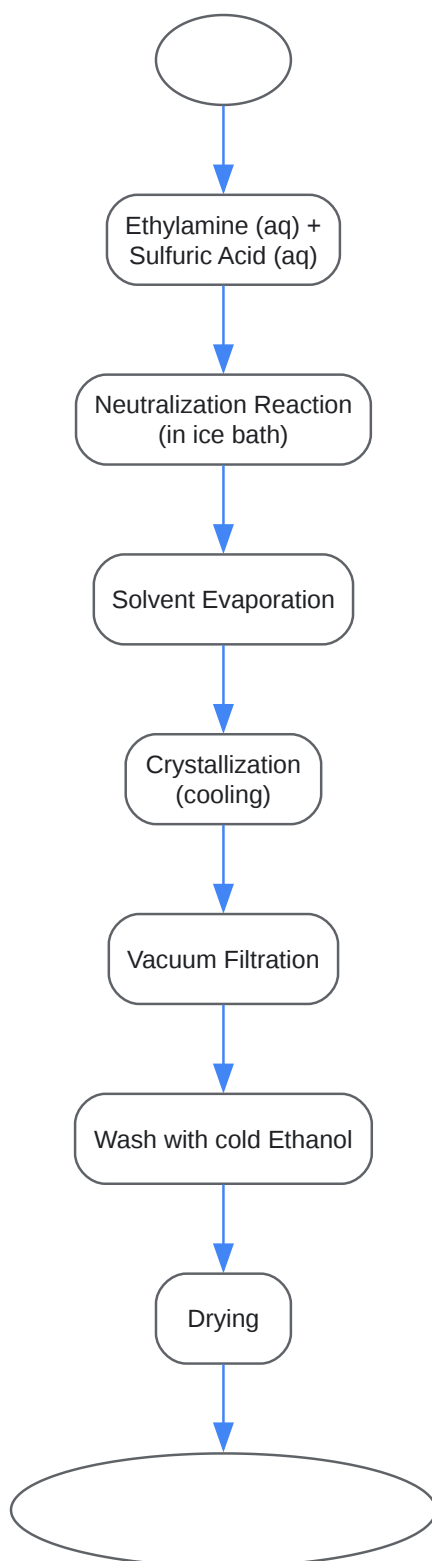


Ionic structure of Ethylammonium Sulfate.

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Caption: Ionic components of ethylammonium sulfate.

5.2. Synthesis Workflow



Synthesis workflow for Ethylammonium Sulfate.

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Caption: Laboratory synthesis of ethylammonium sulfate.

Conclusion

This technical guide has summarized the key structural and chemical information currently available for ethylammonium sulfate. While a definitive single-crystal X-ray structure is not yet publicly documented, the combination of its known ionic composition, spectroscopic data, and comparison with analogous compounds provides a solid foundation for its structural understanding. The provided synthesis protocol offers a reliable method for its preparation in a laboratory setting. Further research, particularly crystallographic studies, is encouraged to provide a more detailed and quantitative understanding of the solid-state structure of this compound, which will be beneficial for its application in materials science and drug development.

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References

- 1. Ethyl ammonium sulfate | C₄H₁₆N₂O₄S | CID 9834157 - PubChem [pubchem.ncbi.nlm.nih.gov]
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